Application Notes and Protocols: Microwave-Assisted Synthesis of N-Boc-(S)-Amphetamine Derivatives

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Compound of Interest	
Compound Name:	*N-Boc (S)-Amphetamine*
CAS No.:	*293305-71-2*
Cat. No.:	*B1628289*

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Introduction: Accelerating Medicinal Chemistry with Microwave Synthesis

In the landscape of modern drug discovery and development, the efficient synthesis of chiral intermediates is paramount. (S)-Amphetamine and its derivatives are crucial building blocks for a variety of pharmacologically active molecules. The protection of the primary amine group is a common and often necessary step in the multi-step synthesis of these complex targets. The tert-butyloxycarbonyl (Boc) protecting group is frequently employed due to its stability under various reaction conditions and the relative ease of its removal under mild acidic conditions.

Traditionally, the N-Boc protection of amines is conducted using conventional heating methods, which can be time-consuming and may lead to the formation of impurities. Microwave-assisted organic synthesis (MAOS) has emerged as a powerful technology to overcome these limitations. By directly and efficiently heating the reaction mixture, microwave irradiation dramatically reduces reaction times, often from hours to minutes, and frequently leads to higher yields and purer products.[1] This application note provides a detailed protocol for the rapid and

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efficient synthesis of N-Boc-(S)-amphetamine using a dedicated microwave reactor, offering researchers a streamlined and reproducible method for accessing this valuable synthetic intermediate.

The Underlying Chemistry: Mechanism of N-Boc Protection

The N-Boc protection of (S)-amphetamine proceeds via a nucleophilic attack of the primary amine on one of the carbonyl carbons of di-tert-butyl dicarbonate ($(Boc)_2O$). The lone pair of electrons on the nitrogen atom of the amphetamine molecule initiates the reaction, forming a tetrahedral intermediate. This intermediate then collapses, with the departure of a tert-butyl carbonate anion, which subsequently decomposes into the stable and volatile byproducts, carbon dioxide and tert-butoxide. The tert-butoxide is then protonated to form tert-butanol.

Microwave irradiation accelerates this process through efficient dielectric heating. Polar molecules, such as the reactants and any polar solvent used, align with the rapidly oscillating electric field of the microwaves. This rapid reorientation generates friction at the molecular level, leading to a rapid and uniform increase in temperature throughout the reaction vessel. This localized superheating can significantly increase the rate of the reaction, allowing for completion in a fraction of the time required by conventional heating.

Experimental Protocol: Microwave-Assisted Synthesis of N-Boc-(S)-Amphetamine

This protocol is designed for use with a dedicated laboratory microwave reactor equipped with a magnetic stirrer and temperature and pressure sensors.

Materials and Reagents

- (S)-Amphetamine
- Di-tert-butyl dicarbonate ($(Boc)_2O$)
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous

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- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Microwave reaction vial (10 mL) with a magnetic stir bar
- Rotary evaporator
- Standard laboratory glassware

Safety Precautions

- (S)-Amphetamine is a controlled substance and should be handled in accordance with all applicable regulations.
- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Microwave reactors can generate high pressures and temperatures. Ensure the reaction vial is properly sealed and do not exceed the recommended volume or temperature limits of the instrument.

Step-by-Step Procedure

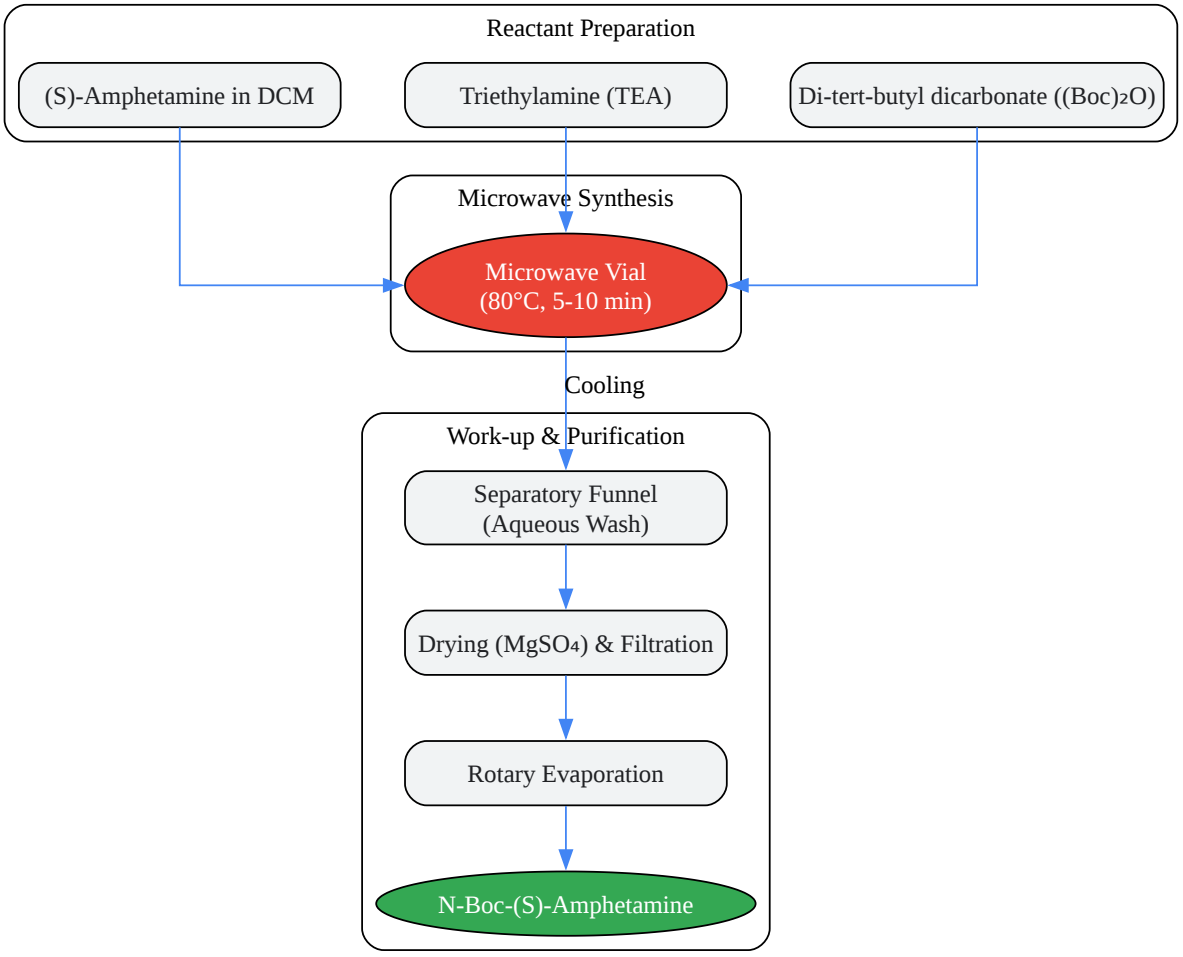
- Reactant Preparation: In a 10 mL microwave reaction vial equipped with a magnetic stir bar, dissolve (S)-amphetamine (1.0 mmol, 135.21 mg) in anhydrous dichloromethane (5 mL).
- Addition of Reagents: To the solution, add triethylamine (1.2 mmol, 0.17 mL) followed by di-tert-butyl dicarbonate (1.1 mmol, 240.0 mg).
- Microwave Irradiation: Securely cap the vial and place it in the cavity of the microwave reactor. Irradiate the mixture at 80°C for 5-10 minutes. The reaction progress can be monitored by thin-layer chromatography (TLC).

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- Work-up: After the reaction is complete, allow the vial to cool to room temperature. Transfer the reaction mixture to a separatory funnel.
- Aqueous Wash: Wash the organic layer sequentially with saturated aqueous $NaHCO_3$ solution (2 x 10 mL) and brine (1 x 10 mL).
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude N-Boc-(S)-amphetamine.
- Purification (if necessary): The crude product is often of high purity. If further purification is required, it can be achieved by flash column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent.

Visualizing the Workflow

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Caption: Experimental workflow for the microwave-assisted synthesis of N-Boc-(S)-amphetamine.

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Results and Discussion: A Comparative Advantage

The microwave-assisted protocol offers significant advantages over conventional heating methods for the synthesis of N-Boc-(S)-amphetamine.

Parameter	Conventional Heating	Microwave-Assisted Synthesis
Reaction Time	2 - 12 hours	5 - 10 minutes
Typical Yield	80 - 95%	>95%
Purity	Often requires purification	High purity, often requires no further purification
Energy Consumption	Higher	Lower

The dramatic reduction in reaction time is a direct consequence of the efficient and rapid heating provided by microwave irradiation. This, in turn, can minimize the formation of byproducts that may occur during prolonged heating, leading to a cleaner reaction profile and higher isolated yields.

Characterization of N-Boc-(S)-Amphetamine

The successful synthesis of N-Boc-(S)-amphetamine can be confirmed by a suite of analytical techniques. The expected data, based on literature values for the closely related N-Boc-amphetamine and N-Boc-methamphetamine, are provided below.[2][3]

Physicochemical Properties

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Property	Value
Molecular Formula	$C_{14}H_{21}NO_2$
Molecular Weight	235.32 g/mol [4]
Appearance	Colorless oil or white solid
Boiling Point	Not determined
Melting Point	Not determined

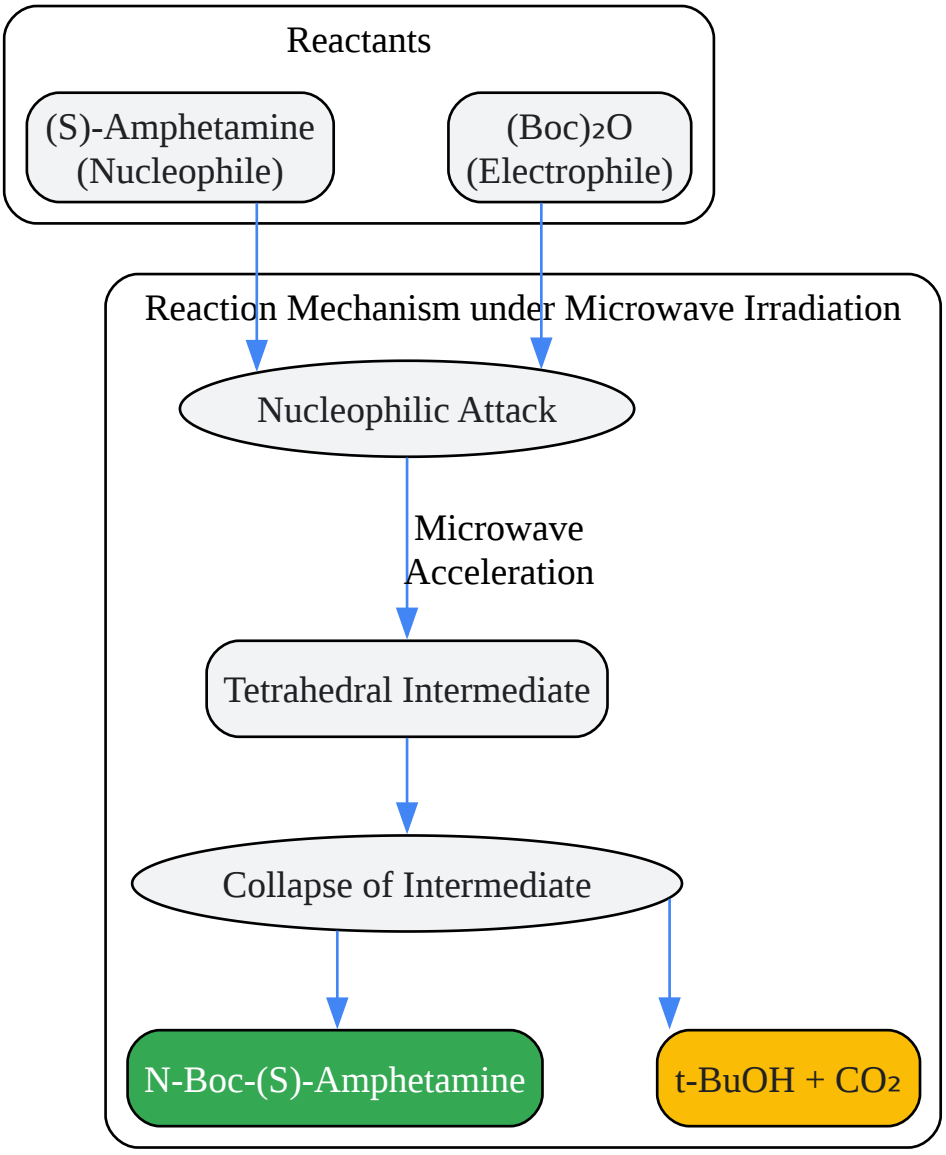
Spectroscopic Data

- ^{1}H NMR (400 MHz, $CDCl_3$, 50 °C; M2): δ 7.29–7.14 (m, 5H), 3.89 (br, 1H), 2.82–2.65 (m, 4H), 1.42 (s, 9H), 1.07 (d, J = 6.8 Hz, 3H).[2]
- ^{13}C NMR (100 MHz, $CDCl_3$): Expected peaks around δ 155 (C=O), 139 (Ar-C), 129 (Ar-CH), 128 (Ar-CH), 126 (Ar-CH), 79 ($C(CH_3)_3$), 50 (CH), 42 (CH_2), 28 ($C(CH_3)_3$), 20 (CH_3).
- FTIR (neat): Key absorptions expected around 3340 cm^{-1} (N-H stretch), 2970 cm^{-1} (C-H stretch), 1690 cm^{-1} (C=O stretch, carbamate), 1510 cm^{-1} (N-H bend), 1170 cm^{-1} (C-O stretch).
- Mass Spectrometry (EI): Expected molecular ion $[M]^+$ at m/z 235. Key fragments may include m/z 179 $[M - C_4H_8]^+$, m/z 134 $[M - Boc]^+$, and m/z 91 $[C_7H_7]^+$ (tropylium ion).

Mechanism of Microwave-Assisted Boc Protection

The following diagram illustrates the proposed mechanism for the microwave-assisted N-Boc protection of (S)-amphetamine.

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Caption: Proposed mechanism for the microwave-assisted N-Boc protection of (S)-amphetamine.

Conclusion

The microwave-assisted synthesis of N-Boc-(S)-amphetamine offers a rapid, efficient, and high-yielding alternative to conventional synthetic methods. This protocol provides a reliable and reproducible procedure for obtaining this important building block in medicinal chemistry. The significant reduction in reaction time and the high purity of the resulting product underscore

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the transformative potential of microwave technology in accelerating the drug discovery and development process.

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